

Application Notes and Protocols for Stille Coupling of 5-Bromo-2-methylpyrimidine

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Compound of Interest

Compound Name: 5-Bromo-2-methylpyrimidine

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This document provides detailed protocols and application notes for the Stille coupling of **5-bromo-2-methylpyrimidine**, a key building block in the synthesis of novel compounds for pharmaceutical and materials science research. The Stille reaction is a powerful palladium-catalyzed cross-coupling reaction that forms a carbon-carbon bond between an organostannane and an organic halide. Its tolerance for a wide range of functional groups makes it a valuable tool in complex molecule synthesis.

General Reaction Scheme

The Stille coupling of **5-bromo-2-methylpyrimidine** with an organostannane ($R-Sn(Alkyl)_3$) proceeds via a palladium-catalyzed cycle to yield the corresponding 5-substituted-2-methylpyrimidine.

Data Presentation: Stille Coupling of 5-Bromo-2-methylpyrimidine

The following table summarizes representative conditions for the Stille coupling of **5-bromo-2-methylpyrimidine** with various organostannanes. Please note that reaction conditions should be optimized for each specific substrate combination.

Entry	Organostannane (R-SnBu ₃)	Catalyst (mol%)	Ligand (mol%)	Additive	Solvent	Temp. (°C)	Time (h)	Yield (%)
1	Aryl-SnBu ₃	Pd(PPh ₃) ₄ (5)	-	-	Toluene	110	12	Good
2	Vinyl-SnBu ₃	Pd ₂ (dba) ₃ (2)	P(2-furyl) ₃ (4)	CuI	NMP	80	6	Good
3	Heteroaryl-SnBu ₃	Pd(PPh ₃) ₄ (5)	-	-	DMF	100	16	Moderate-Good
4	Alkynyl-SnBu ₃	PdCl ₂ (PPh ₃) ₂ (3)	-	CuI	THF	65	8	Good

Note: The data presented are representative conditions and should be optimized for specific substrates. "Good" typically implies yields >70%, while "Moderate-Good" implies yields in the range of 50-70%. Specific yield data for **5-bromo-2-methylpyrimidine** is limited in readily available literature; these conditions are based on general protocols for similar bromopyrimidines.

Experimental Protocols

Materials:

- **5-Bromo-2-methylpyrimidine**
- Organostannane (e.g., Aryl-SnBu₃, Vinyl-SnBu₃) (1.1 - 1.2 equivalents)
- Palladium catalyst (e.g., Pd(PPh₃)₄, Pd₂(dba)₃)
- Ligand (if required, e.g., P(2-furyl)₃)
- Additive (if required, e.g., CuI)

- Anhydrous solvent (e.g., Toluene, DMF, NMP, THF)
- Inert gas (Argon or Nitrogen)
- Standard laboratory glassware (Schlenk flask, condenser, etc.)
- Stirring and heating apparatus
- Reagents for workup and purification (e.g., ethyl acetate, saturated aqueous KF solution, celite, silica gel)

General Procedure for Stille Coupling:

- To a dry Schlenk flask under an inert atmosphere (Argon or Nitrogen), add **5-bromo-2-methylpyrimidine** (1.0 equiv.), the palladium catalyst, and any solid ligand or additive.
- Evacuate and backfill the flask with the inert gas three times.
- Add the anhydrous solvent via syringe.
- Add the organostannane (1.1-1.2 equiv.) via syringe.
- Heat the reaction mixture to the desired temperature with vigorous stirring.
- Monitor the reaction progress by a suitable technique such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Workup: Dilute the reaction mixture with an organic solvent like ethyl acetate. To remove tin byproducts, wash the organic layer with a saturated aqueous solution of potassium fluoride (KF) and stir vigorously for at least one hour. The resulting tin fluorides can be removed by filtration through a pad of celite.
- Wash the organic layer with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

- Purification: Purify the crude product by column chromatography on silica gel to obtain the desired 5-substituted-2-methylpyrimidine.

Mandatory Visualizations

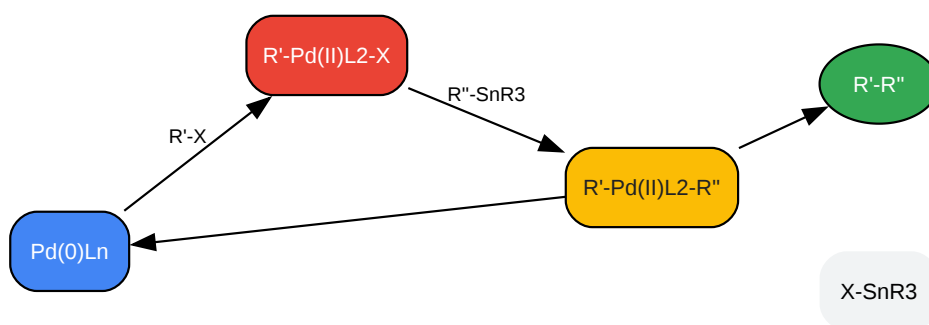
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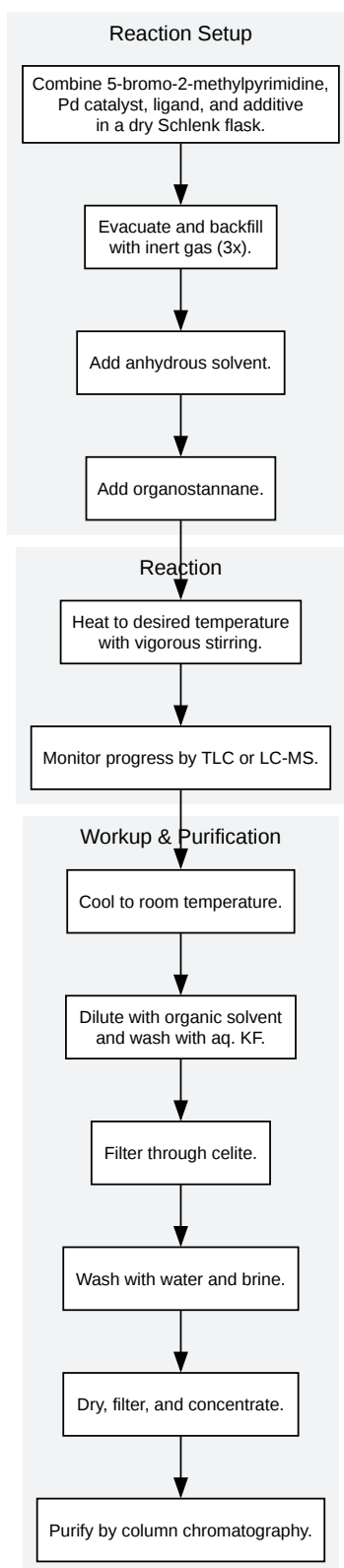
R''-SnR₃

R'-X



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Caption: Catalytic cycle of the Stille cross-coupling reaction.



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Caption: Experimental workflow for a typical Stille coupling reaction.

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